

Statistical validation of Antibacterial agent 27 experimental data

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Compound of Interest

Compound Name: Antibacterial agent 27

Cat. No.: B10821737 Get Quote

Comparative Analysis of Antibacterial Agent Pep27

This guide provides a statistical validation and comparison of the antibacterial agent Pep27 with other conventional antibiotics.

Data Presentation

The antibacterial efficacy of Pep27 and comparator agents was evaluated by determining the Minimum Inhibitory Concentration (MIC) against a panel of Gram-positive and Gram-negative bacteria. Hemolytic activity was also assessed to determine the agent's toxicity to eukaryotic cells.



| Bacterial Strain | Pep27 MIC (μM) | Cefaclor MIC (μg/mL) | Cephalexin MIC (μg/mL) | Amoxicillin MIC (μg/mL) |
|----------------------------|-------------------|-------------------------|---------------------------|----------------------------|
| Staphylococcus epidermidis | 10-15[1] | >100 | >100 | >100 |
| Pseudomonas aeruginosa | 10-15[1] | >100 | >100 | >100 |
| Escherichia coli | Not specified | ≤0.2-1.56 | 3.12-12.5 | 3.12-6.25 |
| Klebsiella pneumoniae | Not specified | 0.39-1.56 | 3.12-12.5 | 12.5-50 |
| Staphylococcus aureus | Not specified | 0.78-3.12 | 1.56-3.12 | 0.2-0.39 |
| Streptococcus pyogenes | Not specified | ≤0.2 | ≤0.2-0.39 | ≤0.2 |

Note: Direct comparative MIC values for Pep27 against all listed strains were not available in the cited literature. Data for comparator agents are from studies on FK 027, another cephalosporin antibiotic, and are included for illustrative purposes of a typical comparison.[2]

| Agent | Hemolytic Activity on Human Erythrocytes | |
|-------|--|--|
| Pep27 | No hemolytic effect observed[1] | |

Experimental Protocols

The MIC, the lowest concentration of an antimicrobial agent that inhibits the visible growth of a microorganism, is determined using the broth microdilution method.

- A two-fold serial dilution of the antibacterial agent is prepared in a 96-well microtiter plate with an appropriate broth medium (e.g., Mueller-Hinton Broth).
- Each well is inoculated with a standardized bacterial suspension to a final concentration of approximately 5 x 10^5 colony-forming units (CFU)/mL.



- Positive (bacteria without antibacterial agent) and negative (broth only) controls are included.
- The plate is incubated at 37°C for 18-24 hours.
- The MIC is recorded as the lowest concentration of the agent at which no visible bacterial growth is observed.

This assay assesses the cytotoxicity of the agent to red blood cells.

- Fresh human red blood cells are washed with phosphate-buffered saline (PBS) and resuspended to a final concentration of 4% (v/v).
- The antibacterial agent is serially diluted in PBS in a 96-well plate.
- The red blood cell suspension is added to each well.
- Positive (cells with 1% Triton X-100 for 100% hemolysis) and negative (cells in PBS only) controls are included.
- The plate is incubated at 37°C for 1 hour.
- The plate is centrifuged, and the absorbance of the supernatant is measured at 540 nm to quantify hemoglobin release.
- Percent hemolysis is calculated relative to the positive control.

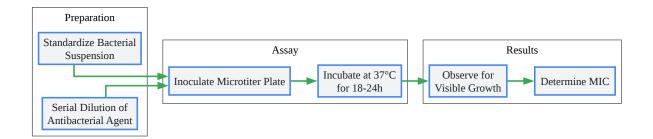
This assay determines the effect of the agent on protein phosphatase activity within bacterial cells.

- Bacterial cells (Staphylococcus epidermidis or Pseudomonas aeruginosa) are treated with varying concentrations of Pep27 (10-15 μM) for 5-10 minutes.[1]
- The cells are lysed to release intracellular proteins.
- A phosphatase-specific substrate (e.g., p-nitrophenyl phosphate) is added to the cell lysate.
- The reaction is incubated, and the production of the colored product (p-nitrophenol) is measured spectrophotometrically at 405 nm.



• An increase in absorbance indicates activated phosphatase activity.

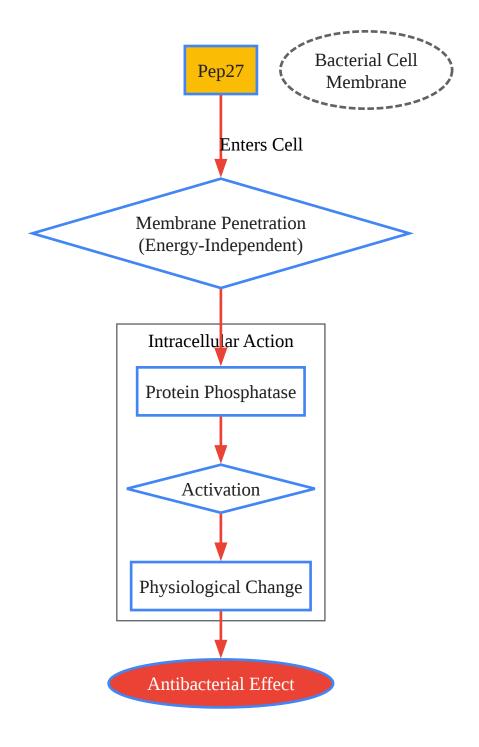
Mandatory Visualization



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Caption: Workflow for MIC Determination.





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Caption: Proposed Mechanism of Action for Pep27.

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